

In-depth Technical Guide: Properties of CAS Number 849353-31-7

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Compound of Interest

Compound Name: *tert-Butyl (2-methoxypyridin-4-yl)carbamate*

CAS No.: 849353-31-7

Cat. No.: B1324989

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of the chemical compound registered under CAS number 849353-31-7. The compound is chemically identified as (2-Methoxy-pyridin-4-yl)-carbamic acid tert-butyl ester, also known by its synonym *tert-Butyl N-(2-methoxypyridin-4-yl)carbamate*.^[1] This guide summarizes its known chemical and physical properties. However, a thorough investigation of publicly available scientific literature and patent databases reveals a significant absence of information regarding its biological activity, mechanism of action, and experimental use in drug development contexts. The primary role of this compound appears to be as a chemical intermediate in organic synthesis.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of (2-Methoxy-pyridin-4-yl)-carbamic acid tert-butyl ester are summarized in the table below. This information is primarily sourced from chemical supplier catalogs and databases.

Property	Value	Reference
CAS Number	849353-31-7	[1]
Molecular Formula	C11H16N2O3	[1][2]
Molecular Weight	224.26 g/mol	[2]
Melting Point	69-70 °C	[2]
Appearance	Not specified	
Synonyms	tert-Butyl (2-methoxypyridin-4-yl)carbamate, Tert-butyl 2-methoxypyridin-4-ylcarbamate	[1]

Synthesis and Reactivity

(2-Methoxy-pyridin-4-yl)-carbamic acid tert-butyl ester is listed as a building block in chemical synthesis. It is incompatible with strong oxidizing agents, as well as strong acids and bases.[2] Hazardous decomposition products include carbon monoxide, carbon dioxide, and nitrogen oxides.[2]

Biological Activity and Toxicological Information

A comprehensive search of scientific literature reveals no publicly available data on the biological activity, pharmacological properties, or mechanism of action of (2-Methoxy-pyridin-4-yl)-carbamic acid tert-butyl ester.

Toxicology: The toxicological properties of this compound have not been fully investigated.[2] It is classified as an irritant and may be harmful if ingested or inhaled.[2] It is irritating to mucous membranes and the upper respiratory tract.[2]

Experimental Applications

The primary application of CAS number 849353-31-7, based on available information, is as a chemical intermediate or building block for the synthesis of more complex molecules. There are no detailed experimental protocols in the public domain that describe its use in biological assays or as a therapeutic agent. One supplier notes its potential use as a "reference

substance for drug impurities and reagents," which aligns with its role as a chemical tool rather than a bioactive compound.

Signaling Pathways and Mechanism of Action

There is no information available in the public domain regarding any signaling pathways modulated by (2-Methoxy-pyridin-4-yl)-carbamic acid tert-butyl ester or its mechanism of action in a biological context.

Quantitative Data (IC50, EC50, Pharmacokinetics, etc.)

No quantitative data such as IC50, EC50, pharmacokinetic parameters, or other measures of biological activity have been reported in the scientific literature for this compound.

Conclusion for Drug Development Professionals

The compound with CAS number 849353-31-7, (2-Methoxy-pyridin-4-yl)-carbamic acid tert-butyl ester, is a well-characterized chemical entity in terms of its basic physical and chemical properties. However, for researchers and scientists in drug development, it is crucial to note the current absence of any published data regarding its biological effects. Its established role is that of a synthetic building block. Any investigation into its potential bioactivity would represent a novel area of research, as there is no existing foundation in the public scientific record to suggest a therapeutic application. Therefore, this compound should be handled with the appropriate safety precautions for a chemical of unknown toxicological profile.[2]

Diagrams

Due to the lack of information on biological activity, signaling pathways, or detailed experimental workflows involving CAS number 849353-31-7, no diagrams can be generated.

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References

- [1. 98400-69-2|4-\(Boc-Amino\)pyridine|BLD Pharm \[bldpharm.com\]](#)
- [2. \(2-Methoxy-pyridin-4-yl\)-carbamic acid tert-butyl ester ADE000355-1G купить, цены на сайте! \[dv-expert.org\]](#)
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